

# "Antibacterial agent 187" molecular weight and formula

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## Compound of Interest

Compound Name: Antibacterial agent 187

Cat. No.: B12365231

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## In-depth Technical Guide: Antibacterial Agent 187

For Researchers, Scientists, and Drug Development Professionals

### Core Molecular Identifiers of Antibacterial Agent 187

Precise identification of a compound is fundamental to research and development. For "**Antibacterial agent 187**," also known as IKE7 and cataloged under the identifier HY-162271, the molecular formula and weight are crucial parameters.

Parameter	Value
Compound Name	Antibacterial agent 187
Alias	IKE7
Catalog Number	HY-162271
Molecular Formula	Not available in public sources
Molecular Weight	Not available in public sources

Despite extensive searches, the specific molecular formula and molecular weight for **Antibacterial Agent 187** (HY-162271/IKE7) are not publicly available at this time. This critical

information is essential for accurate experimental design, including molar concentration calculations and analytical characterization.

## Mechanism of Action and Biological Activity

**Antibacterial agent 187** (IKE7) is characterized as a derivative containing imidazole and triazolacridone structures.<sup>[1][2][3]</sup> Its primary mechanism of action is the targeting of yeast topoisomerase II, an essential enzyme involved in DNA replication and transcription.<sup>[1][2][3]</sup> This mode of action confers upon it antifungal properties.<sup>[1][2][3]</sup>

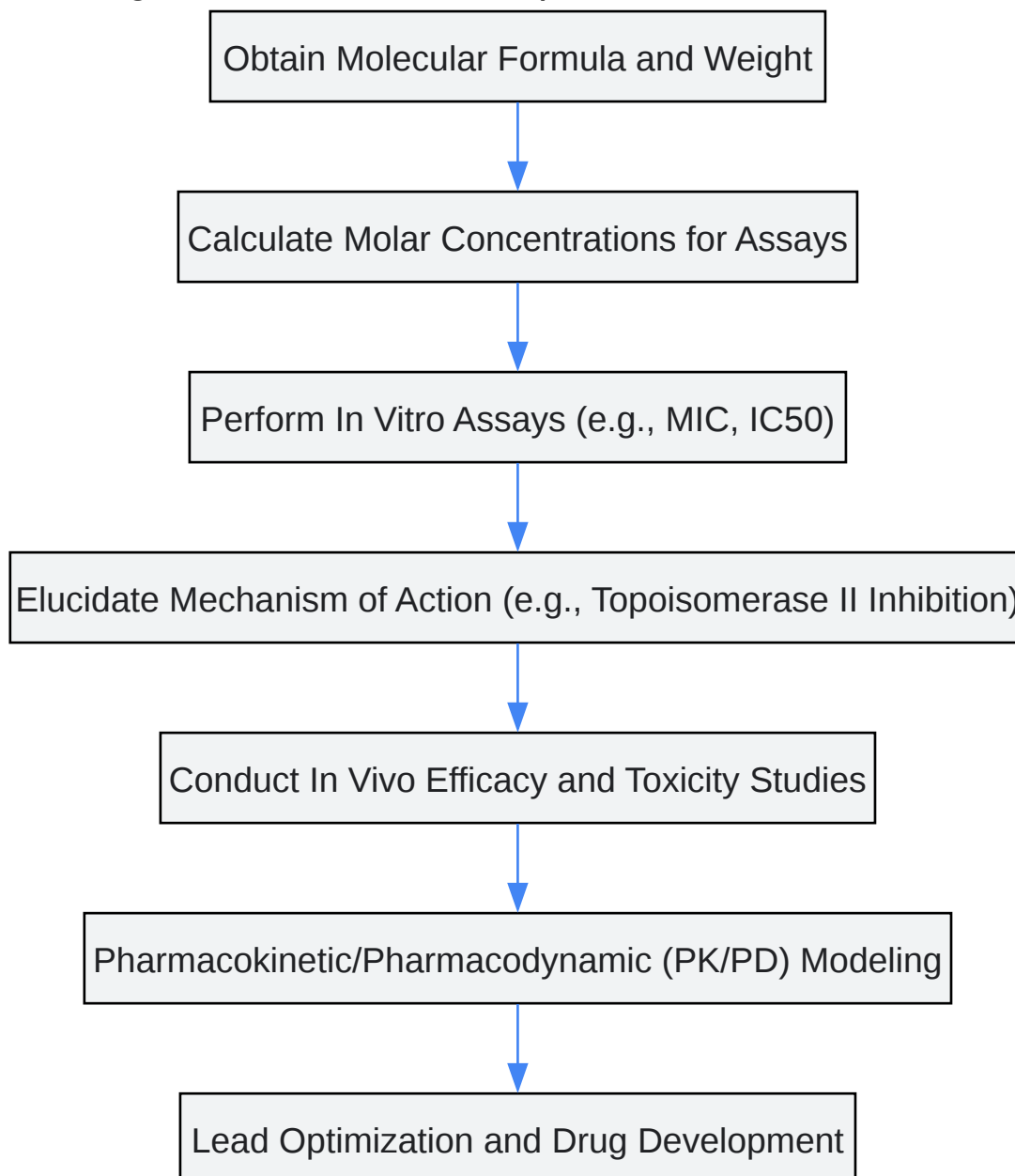
## Experimental Data and Protocols

Further in-depth analysis and the creation of detailed experimental protocols and signaling pathway diagrams are contingent upon the availability of the fundamental molecular weight and formula of **Antibacterial Agent 187**. Without this information, the generation of a comprehensive technical guide that meets the specified requirements is not possible.

## Logical Workflow for Compound Characterization

The following diagram illustrates the necessary logical workflow that must be followed once the core molecular identifiers are known.

## Logical Workflow for Compound Characterization



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Caption: A flowchart illustrating the sequential steps for the characterization and development of a novel antibacterial agent, starting from the fundamental molecular properties.

## Conclusion

The development of a comprehensive technical guide for "**Antibacterial agent 187**" is currently impeded by the lack of publicly available information regarding its molecular weight and

chemical formula. These are indispensable prerequisites for the accurate presentation of quantitative data, the detailing of experimental protocols, and the visualization of its biological pathways. Researchers and drug development professionals are advised to seek this core information from the supplier (MedChemExpress, HY-162271) to proceed with any meaningful scientific investigation.

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## References

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